

Protocol for [His7]-Corazonin Injection in Locusts: Application Notes

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Compound of Interest

Compound Name: [His7] Corazonin

Cat. No.: B12401621

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Introduction

[His7]-Corazonin is a neuropeptide identified in several locust species, including *Schistocerca gregaria*, *Schistocerca americana*, and *Locusta migratoria*.^[1] It is a key hormonal factor implicated in the regulation of density-dependent phase polyphenism, one of the most striking examples of phenotypic plasticity in the animal kingdom.^{[2][3]} This protocol provides detailed application notes for the preparation and injection of [His7]-Corazonin in locusts to study its physiological and behavioral effects. The primary applications include the induction of gregarious characteristics in solitary locusts, such as changes in body coloration and morphometrics.^{[2][3][4]}

Corazonin and its related compounds are widely distributed among insects, with the exception of Coleoptera.^[2] The peptide is produced in neurosecretory cells of the brain and ventral nerve cord.^[1] Its receptor is a G protein-coupled receptor (GPCR), and its signaling pathway is involved in a variety of physiological processes beyond phase change, including the potential modulation of stress responses and metabolism.^{[1][5]}

Data Presentation: Effects of [His7]-Corazonin Injection

The following tables summarize the quantitative effects of [His7]-Corazonin injection on various phase-related characteristics in locusts, as documented in scientific literature.

Table 1: Effect of [His7]-Corazonin on Body Coloration in *Locusta migratoria*

Dosage (per nymph)	Temperature (°C)	Observed Effect on Albino Nymphs	Reference
1 pmol	25-34	Development of dark coloration	[6]
1 pmol	38-42	Little to no darkening	[6]
10 pmol	38-42	Induction of darkening	[6]
100 pmol (early 3rd instar)	Not specified	Completely black in the following instar	[7]
100 pmol (mid 3rd instar)	Not specified	Black patterns with an orange background	[7]

Table 2: Effect of [His7]-Corazonin on Morphometric Ratios in *Schistocerca gregaria* and *Locusta migratoria*

Dosage (per nymph)	Injection Instar	Measured Ratio	Observed Effect in Solitary-Reared Locusts	Reference
1 nmol	2nd and 3rd	F/C Ratio*	Shift towards values typical for gregarious individuals	[8]
1 nmol	2nd and 3rd	E/F Ratio	Significant influence towards gregarious values	[8]
2 nmol	Beginning of 3rd	E/F Ratio	Clearer shift towards gregarious values	[8]

*F/C Ratio: Hind femur length / Maximum head width **E/F Ratio: Forewing (elytron) length / Hind femur length

Experimental Protocols

Preparation of [His7]-Corazonin Solution

This protocol outlines the preparation of a stock solution and working solutions of [His7]-Corazonin for injection.

Materials:

- Lyophilized [His7]-Corazonin peptide
- Sterile, nuclease-free water or insect saline (e.g., Ringer's solution)
- Microcentrifuge tubes

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Reconstitution of Lyophilized Peptide:
 - Briefly centrifuge the vial of lyophilized [His7]-Corazonin to ensure the powder is at the bottom.
 - Reconstitute the peptide in sterile, nuclease-free water or insect saline to create a stock solution. A common stock concentration is 1 mM. To achieve this, the volume of solvent to add will depend on the amount of peptide provided by the manufacturer.
 - Gently vortex or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking to prevent peptide degradation.
- Preparation of Working Solutions:
 - Prepare serial dilutions of the stock solution to achieve the desired final concentrations for injection. For example, to inject 10 pmol in a 5 μ L volume, a working solution of 2 μ M would be required.
 - Calculation Example:
 - Desired dose: 10 pmol = 10×10^{-12} mol
 - Injection volume: 5 μ L = 5×10^{-6} L
 - Required concentration = $(10 \times 10^{-12} \text{ mol}) / (5 \times 10^{-6} \text{ L}) = 2 \times 10^{-6} \text{ M} = 2 \mu\text{M}$
 - Dilute the stock solution accordingly with sterile insect saline.
- Storage:
 - Store the stock solution and aliquots of working solutions at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Locust Handling and Anesthesia

Proper handling and anesthesia are crucial to minimize stress and injury to the locusts.

Materials:

- Locusts (e.g., *Schistocerca gregaria* or *Locusta migratoria*, nymphal or adult stages)
- Container for anesthesia (e.g., a small box or beaker)
- Ice pack or access to a 4°C refrigerator
- Soft forceps or a small brush for handling

Procedure:

- Anesthesia:
 - Place the locusts in a container and cool them on an ice pack or in a 4°C refrigerator for 10-15 minutes. This will induce a state of cold anesthesia, rendering them immobile for the injection procedure.
 - Alternatively, CO₂ anesthesia can be used.
- Handling:
 - Handle the anesthetized locusts gently using soft forceps or a small brush to avoid causing injury.
 - Position the locust for injection, typically dorsal or ventral side up, depending on the chosen injection site. The locust can be placed on a soft surface like modeling clay or foam to secure it during the injection.

[His7]-Corazonin Injection Protocol

This protocol details the microinjection of the prepared [His7]-Corazonin solution into the locust hemocoel.

Materials:

- Anesthetized locust
- Microsyringe (e.g., Hamilton syringe) or a microinjector system with a glass capillary needle
- Prepared [His7]-Corazonin working solution
- Dissecting microscope (optional, but recommended for precision)
- Ethanol (70%) for surface sterilization

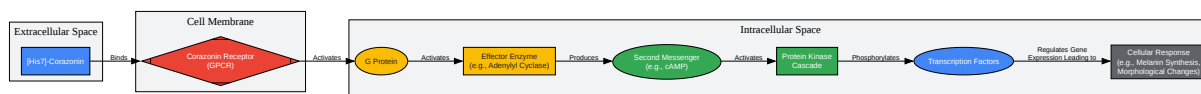
Procedure:

- Prepare the Injection Equipment:
 - Load the microsyringe or glass capillary with the [His7]-Corazonin working solution, ensuring there are no air bubbles.
- Select and Sterilize the Injection Site:
 - The recommended injection site is the soft cuticle of the abdomen, either ventrally between the sternites or ventro-laterally. This minimizes damage to internal organs.
 - Gently wipe the injection site with a small amount of 70% ethanol to reduce the risk of infection.
- Injection:
 - Carefully insert the needle through the soft cuticle into the hemocoel. The needle should be inserted at a shallow angle to avoid piercing the gut or other internal organs.
 - Inject the desired volume of the [His7]-Corazonin solution (typically 2-10 μL).
 - Slowly withdraw the needle. A small amount of hemolymph may leak from the puncture site, which is normal.
- Post-Injection Care and Observation:
 - Place the injected locust in a clean, ventilated cage with access to food and water.

- Allow the locust to recover from anesthesia at room temperature.
- Monitor the locusts for the desired physiological or behavioral changes over the following days and instars. For studies on body color, observations should be made after the next molt.

Visualizations

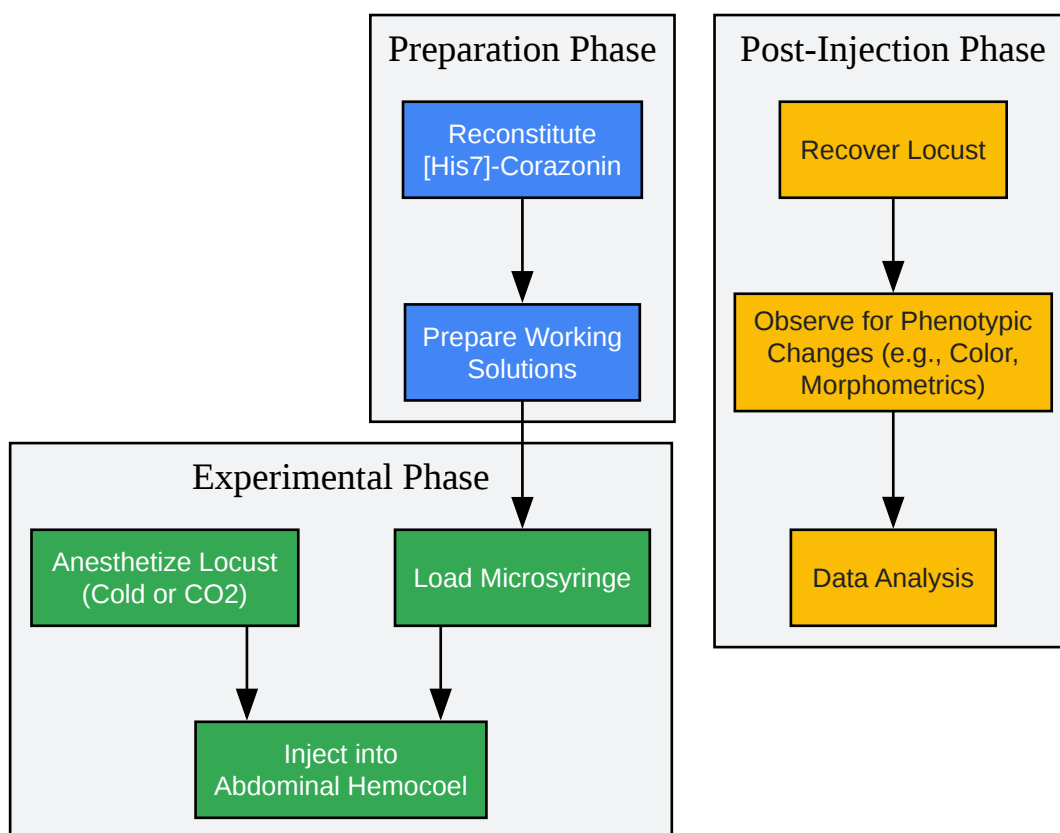
Signaling Pathway



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Caption: Corazonin signaling pathway in locusts.

Experimental Workflow



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Caption: Experimental workflow for [His7]-Corazonin injection.

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